

# Environmental Fate and Biodegradability of 2-Ethoxy-1-propanol: A Technical Guide

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## Compound of Interest

Compound Name: 2-Ethoxy-1-propanol

Cat. No.: B102468

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This technical guide provides a comprehensive overview of the current understanding of the environmental fate and biodegradability of **2-Ethoxy-1-propanol** (CAS No. 19089-47-5). Due to the limited availability of experimental data for this specific compound, this guide also draws upon information from related propylene glycol ethers and standardized testing protocols to provide a thorough assessment. All quantitative data is presented in structured tables, and key experimental methodologies are detailed. Visual diagrams generated using Graphviz are included to illustrate degradation pathways and experimental workflows.

## Chemical Identity and Physical-Chemical Properties

**2-Ethoxy-1-propanol**, also known as propylene glycol monoethyl ether (alpha isomer), is a flammable liquid with the molecular formula  $C_5H_{12}O_2$ .<sup>[1]</sup> It is used in various industrial and commercial applications. Understanding its physical-chemical properties is fundamental to predicting its environmental transport and fate.

Property	Value	Reference
Molecular Formula	C5H12O2	[1]
Molecular Weight	104.15 g/mol	[1]
CAS Number	19089-47-5	[1]
Synonyms	2-Ethoxypropanol, Propylene glycol monoethyl ether, alpha	[1]
Vapor Pressure	2.29 mm Hg at 25 °C (estimated)	
Water Solubility	3.662e+005 mg/L at 25 °C (estimated)	
Log Kow	0.00 (estimated)	
Henry's Law Constant	7.38E-08 atm-m3/mole (estimated)	

## Environmental Fate and Transport

The environmental fate of a chemical describes its transport and transformation in various environmental compartments. For **2-ethoxy-1-propanol**, a comprehensive experimental dataset is not available. However, based on its physical-chemical properties and data for related propylene glycol ethers, its environmental behavior can be predicted. Propylene glycol ethers are generally known to be readily degraded through both abiotic and biotic pathways, such as atmospheric photo-oxidation and biodegradation.[2]

## Abiotic Degradation

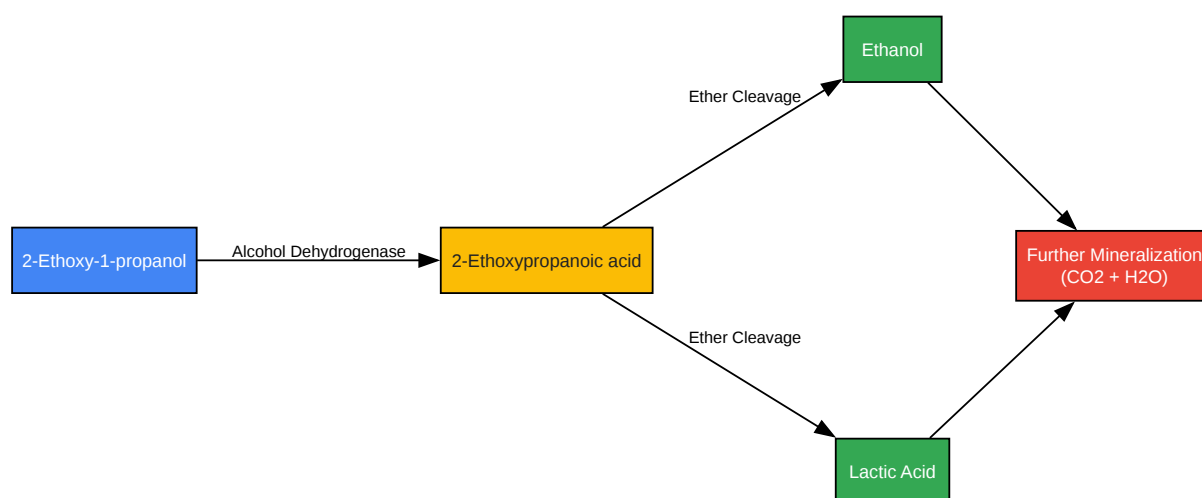
**Hydrolysis:** Based on the chemical structure of **2-ethoxy-1-propanol**, which contains an ether and an alcohol functional group, it is not expected to undergo significant hydrolysis under typical environmental pH conditions (pH 4-9). This is supported by the fact that for a representative glycol ether, dipropylene glycol n-propyl ether, no degradation was observed in a study conducted according to OECD Guideline 111.[3]

Photodegradation: In the atmosphere, **2-ethoxy-1-propanol** is expected to be degraded by reaction with photochemically produced hydroxyl radicals. The estimated atmospheric half-life is approximately 5.12 hours, indicating that this is a significant degradation pathway in the air.

## Biotic Degradation

Biodegradability: Propylene glycol ethers are generally considered to be biodegradable.[4] Many propylene glycol substances have been shown to be readily biodegradable in standard OECD tests.[5][6] While specific experimental data for **2-ethoxy-1-propanol** is lacking, predictive models suggest it is readily biodegradable. It is important to note that the rate of biodegradation can be influenced by factors such as the source and density of the microbial inoculum and the temperature.[4][7]

Proposed Biodegradation Pathway: A plausible biodegradation pathway for **2-ethoxy-1-propanol**, based on the degradation of other glycol ethers, involves the initial oxidation of the primary alcohol group to a carboxylic acid, forming 2-ethoxypropanoic acid. This is followed by the cleavage of the ether bond to yield ethanol and lactic acid, which are then further mineralized.



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Proposed Biodegradation Pathway of **2-Ethoxy-1-propanol**.

## Transport and Distribution

**Soil Sorption:** The potential for a chemical to adsorb to soil and sediment is indicated by its soil organic carbon-water partitioning coefficient (Koc). The estimated Log Koc for **2-ethoxy-1-propanol** is low (0.135 to 0.423), suggesting a low potential for adsorption to soil and sediment. This indicates that **2-ethoxy-1-propanol** is likely to be mobile in soil and may leach into groundwater.[8]

**Bioaccumulation:** The bioconcentration factor (BCF) is an indicator of a chemical's potential to accumulate in aquatic organisms. The estimated Log BCF for **2-ethoxy-1-propanol** is 0.500, which suggests a low potential for bioaccumulation.

Environmental Fate Parameter	Predicted Outcome	Reference
Ready Biodegradability	Readily biodegradable (estimated)	[4]
Hydrolysis	Not expected to be significant	[3]
Atmospheric Photodegradation	Half-life of ~5.12 hours (estimated)	
Soil Sorption (Log Koc)	Low potential (0.135 - 0.423 estimated)	
Bioaccumulation (Log BCF)	Low potential (0.500 estimated)	

## Ecotoxicity

There is limited specific ecotoxicity data available for **2-ethoxy-1-propanol**. Safety Data Sheets generally state that it shall not be classified as hazardous to the aquatic environment.[9] Propylene glycol and its ethers generally exhibit low toxicity to aquatic organisms.[10] For instance, propylene glycol has a 96-hour LC50 value of 40,613 mg/L for the freshwater fish *Oncorhynchus mykiss*. [10]

## Experimental Protocols

Standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD) are used to evaluate the environmental fate of chemicals. The following are detailed methodologies for key experiments relevant to **2-ethoxy-1-propanol**.

### Ready Biodegradability - OECD 301F (Manometric Respirometry Test)

This test determines the ready biodegradability of a substance by measuring the oxygen consumed by microorganisms in a closed respirometer.

- **Principle:** A known volume of inoculated mineral medium containing the test substance as the sole source of organic carbon is stirred in a closed flask. The consumption of oxygen is measured over a 28-day period.
- **Inoculum:** Activated sludge from a domestic wastewater treatment plant is typically used.
- **Test Conditions:** The test is conducted in the dark at a constant temperature.
- **Measurement:** Oxygen uptake is determined by measuring the pressure change in the respirometer.
- **Pass Criteria:** A substance is considered readily biodegradable if it reaches 60% of its theoretical oxygen demand (ThOD) within a 10-day window during the 28-day test period.

### Hydrolysis as a Function of pH - OECD 111

This test assesses the abiotic hydrolytic transformation of a chemical in water at environmentally relevant pH values.

- **Principle:** Sterile aqueous buffer solutions at pH 4, 7, and 9 are treated with the test substance and incubated in the dark at a constant temperature.
- **Procedure:** The concentration of the test substance and any hydrolysis products are measured at appropriate time intervals.

- **Tiers:** The test is tiered. A preliminary test is conducted for 5 days at 50°C. If significant hydrolysis occurs, further testing is conducted at lower temperatures to determine the rate of hydrolysis.
- **Analysis:** The rate of hydrolysis and the half-life of the substance are calculated for each pH.

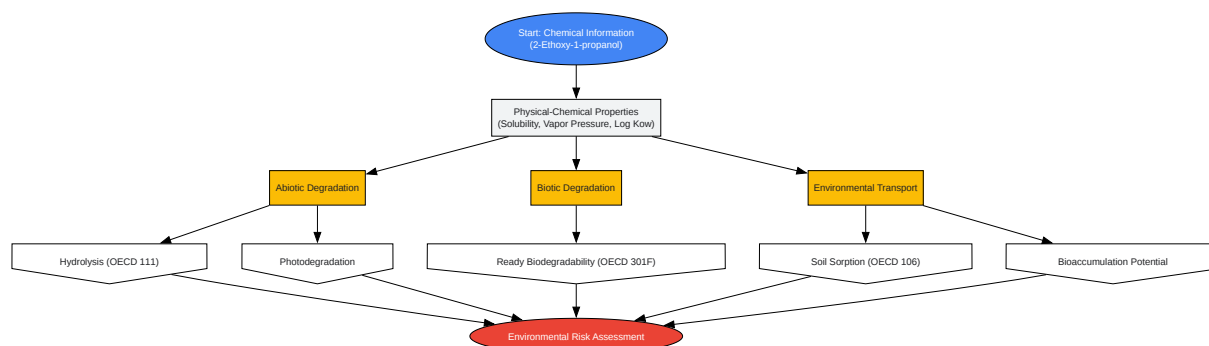
## Adsorption/Desorption Using a Batch Equilibrium Method - OECD 106

This method determines the adsorption and desorption potential of a chemical in soil.

- **Principle:** Replicate samples of soil are equilibrated with a solution of the test substance in 0.01 M CaCl<sub>2</sub>.
- **Procedure:** The mixture is agitated for a predetermined time to reach equilibrium. The soil and aqueous phases are then separated by centrifugation.
- **Analysis:** The concentration of the test substance in the aqueous phase is measured. The amount adsorbed to the soil is calculated by the difference from the initial concentration.
- **Tiers:** The method includes preliminary studies to determine the soil/solution ratio and equilibration time, a screening test with multiple soil types, and a main study to determine adsorption isotherms.
- **Output:** The adsorption coefficient ( $K_d$ ) and the organic carbon-normalized adsorption coefficient ( $K_{oc}$ ) are determined.

## Logical Workflow for Environmental Fate Assessment

The assessment of the environmental fate of a chemical like **2-ethoxy-1-propanol** follows a logical progression of tests and data analysis.



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Workflow for Assessing the Environmental Fate of a Chemical.

## Conclusion

While specific experimental data on the environmental fate and biodegradability of **2-ethoxy-1-propanol** are limited, the available information on analogous propylene glycol ethers and predictive models suggests that it is readily biodegradable and has a low potential for bioaccumulation. Its primary environmental degradation pathways are likely to be biodegradation in soil and water, and photodegradation in the atmosphere. Due to its predicted low soil sorption, it may be mobile in soil. Further experimental testing following standardized OECD protocols is necessary to definitively characterize its environmental behavior and to conduct a comprehensive environmental risk assessment.

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